

Ethylene glycol diacetate synonyms and alternative names.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene glycol diacetate

Cat. No.: B7770166

[Get Quote](#)

An In-depth Technical Guide to Ethylene Glycol Diacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethylene glycol diacetate**, a versatile diester with significant applications across various scientific and industrial domains. This document collates essential information on its nomenclature, physicochemical properties, synthesis, and analytical methodologies, presented in a clear and accessible format to support research and development activities.

Nomenclature: Synonyms and Alternative Names

Ethylene glycol diacetate is known by a variety of names in scientific literature and commerce. A comprehensive list of these synonyms and alternative identifiers is provided in Table 1 to facilitate accurate identification and literature searches.

Table 1: Synonyms and Alternative Names for **Ethylene Glycol Diacetate**

Identifier Type	Name/Identifier	Source
IUPAC Name	2-acetyloxyethyl acetate	[1]
Common Synonyms	1,2-Diacetoxyethane	[2][3][4]
Ethylene diacetate	[2][3][4]	
Glycol diacetate	[2][3][4]	
1,2-Ethanediol diacetate	[1]	
Ethanediol diacetate	[1][5]	
Ethylene diethanoate	[1]	
Ethylene acetate	[1][5]	
Ethylene glycol, diacetate	[1]	
ethane-1,2-diyl diacetate	[1]	
1,2-Ethanediol, 1,2-diacetate	[1]	
Trade/Other Names	Aptex Donor H-plus	[1]
EGDA	[6]	
CAS Registry Number	111-55-7	[2]
EC Number	203-881-1	[3]
RTECS Number	KW4025000	[7]

Physicochemical Properties

A summary of the key physical and chemical properties of **ethylene glycol diacetate** is presented in Table 2. These properties are crucial for its application as a solvent, in formulations, and for safety considerations.

Table 2: Quantitative Physicochemical Data for **Ethylene Glycol Diacetate**

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₄	[2]
Molecular Weight	146.14 g/mol	[2]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant, fruity	[1][5]
Boiling Point	190-191 °C (374-375.8 °F)	[2][5]
Melting Point	-41.5 °C (-42.7 °F)	[5]
Density	1.104 g/cm ³ at 20 °C	[5]
Flash Point	88 °C (191 °F) Closed Cup	[5]
Solubility in Water	160 g/L at 20 °C	[8]
Vapor Pressure	0.2 mmHg at 25 °C	[2]
Vapor Density	5.04 (Air = 1)	[8]
logP (Octanol-Water Partition Coefficient)	0.10 - 0.38 (calculated)	[1]
Autoignition Temperature	482 °C (900 °F)	[5]

Experimental Protocols

Synthesis of Ethylene Glycol Diacetate

Ethylene glycol diacetate is commonly synthesized via the esterification of ethylene glycol with acetic acid. Two established laboratory-scale methods are detailed below.

This is the most common method for synthesizing **ethylene glycol diacetate**. [9]

Reactants:

- Ethylene Glycol (C₂H₆O₂)
- Acetic Acid (CH₃COOH)

- Acid Catalyst (e.g., p-toluenesulfonic acid)[[10](#)]
- Azeotropic Dehydrating Agent (e.g., n-butyl acetate)[[10](#)]

Procedure:

- Charge a reaction flask with ethylene glycol and acetic acid. A molar ratio of acetic acid to ethylene glycol of 2.2-3:1 is recommended.[[10](#)]
- Add the acid catalyst (0.1-1% of the total reactant mass) and the azeotropic dehydrating agent (10-20% of the total reactant mass).[[10](#)]
- Heat the mixture to a reaction temperature of 100-160 °C under reflux.[[10](#)]
- Continuously remove the water generated during the reaction via azeotropic distillation to drive the equilibrium towards the product.
- After the reaction is complete (as determined by the cessation of water formation or by analytical monitoring), cool the mixture.
- The crude product is then purified by distillation to separate the **ethylene glycol diacetate** from unreacted starting materials and the catalyst.

An alternative method involves the reaction of ethylene dibromide with potassium acetate.[[11](#)]

Reactants:

- Ethylene Dibromide
- Glacial Acetic Acid
- Potassium Acetate (freshly fused and finely pulverized)

Procedure:

- In a 1-liter round-bottom flask fitted with a reflux condenser, combine 60 g of ethylene dibromide, 20 g of glacial acetic acid, and 60 g of finely pulverized, freshly fused potassium acetate.[[11](#)]

- Heat the mixture to boiling and maintain reflux for 2-3 hours.[\[11\]](#)
- Distill the crude **ethylene glycol diacetate** from the reaction mixture.
- To the distillate, add an additional 60 g of ethylene dibromide and 80 g of fused, finely pulverized potassium acetate.[\[11\]](#)
- Heat this new mixture to boiling and reflux for another 2-3 hours.[\[11\]](#)
- Distill the crude product again and purify by fractional distillation. Collect the fraction boiling between 180-190 °C.[\[11\]](#)

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography-mass spectrometry is a powerful technique for the identification and quantification of **ethylene glycol diacetate**. While a specific, validated protocol for **ethylene glycol diacetate** was not found in the immediate search, a general method can be outlined based on standard procedures for analyzing glycols and their esters.[\[12\]](#)[\[13\]](#)

Principle: The sample is injected into a gas chromatograph, where volatile components are separated based on their boiling points and interactions with the stationary phase of the GC column. The separated components then enter a mass spectrometer, which ionizes the molecules and separates the ions based on their mass-to-charge ratio, providing a unique mass spectrum for identification.

General Procedure:

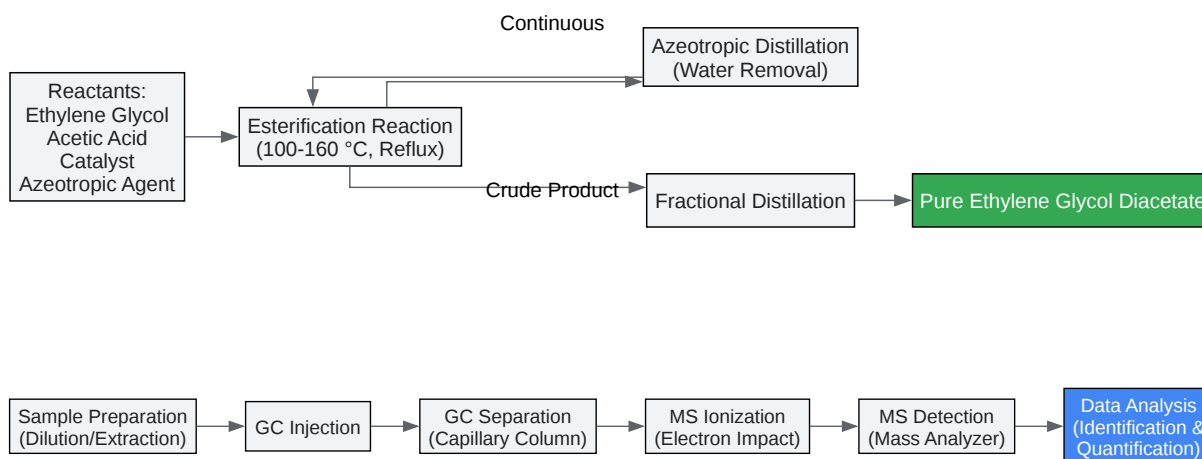
- **Sample Preparation:** Depending on the matrix, sample preparation may involve dilution in a suitable solvent (e.g., hexane or dichloromethane), extraction, or deproteinization for biological samples.[\[13\]](#) An internal standard should be added for accurate quantification.
- **GC Separation:**
 - **Injector:** Split/splitless injector.

- Column: A capillary column with a suitable stationary phase, such as a wax-based column (e.g., CP-WAX 52 CB) or a standard non-polar column (e.g., DB-5MS), is typically used. [\[12\]](#)[\[14\]](#)
- Oven Program: A temperature gradient is programmed to ensure the separation of **ethylene glycol diacetate** from other components in the sample.
- MS Detection:
 - Ionization: Electron Impact (EI) ionization is commonly used.
 - Analyzer: A quadrupole or time-of-flight (TOF) mass analyzer separates the ions.
 - Detection Mode: The analysis can be performed in full scan mode for qualitative identification or in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode for enhanced sensitivity and quantitative accuracy.[\[15\]](#)
- Data Analysis: The retention time and the mass spectrum of the peak corresponding to **ethylene glycol diacetate** are compared to those of a known standard for confirmation. Quantification is achieved by comparing the peak area of the analyte to that of the internal standard.

Visualizations

Synthesis Workflow: Direct Esterification

The following diagram illustrates the workflow for the synthesis of **ethylene glycol diacetate** via direct esterification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Ethylene glycol diacetate | C₆H₁₀O₄ | CID 8121 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Ethylene Glycol Diacetate: Properties, Applications, and Safe Handling in Industrial Use_Chemicalbook [chemicalbook.com]
3. Ethylene Glycol Diacetate (EGDA) - Knowledge - Henan Haofei Chemical Co.,Ltd [haofeichem.com]
4. Ethyleneglycol diacetate - SEQENS [seqens.com]
5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
6. univarsolutions.com [univarsolutions.com]
7. chemicalbook.com [chemicalbook.com]
8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
9. Ethylene Glycol Diacetate (EGDA) - High-Performance Solvent [epchems.com]

- 10. CN103724195A - Synthetic method of ethylene glycol diacetate - Google Patents [patents.google.com]
- 11. prepchem.com [prepchem.com]
- 12. researchgate.net [researchgate.net]
- 13. atsdr.cdc.gov [atsdr.cdc.gov]
- 14. scispace.com [scispace.com]
- 15. A Selective Gas Chromatography–Tandem Mass Spectrometry Method for Quantitation of Ethylene and Diethylene Glycol in Paediatric Syrups - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ethylene glycol diacetate synonyms and alternative names.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770166#ethylene-glycol-diacetate-synonyms-and-alternative-names]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com